

# Physicochemical Properties of Marbofloxacin-d8: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Marbofloxacin-d8

Cat. No.: B12412121

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Marbofloxacin-d8**, a deuterated internal standard of the synthetic fluoroquinolone antibiotic, Marbofloxacin. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and analysis.

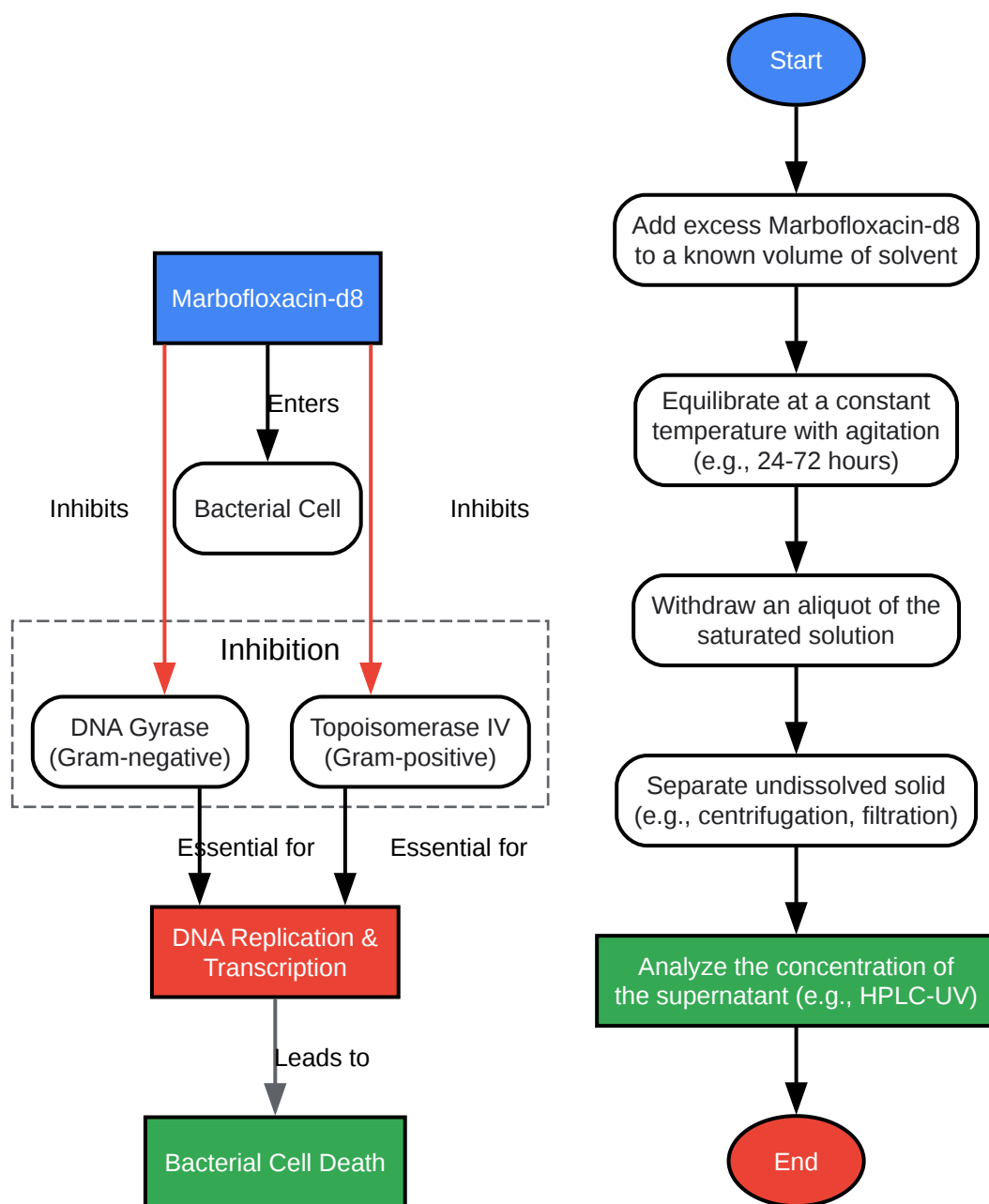
## Core Physicochemical Data

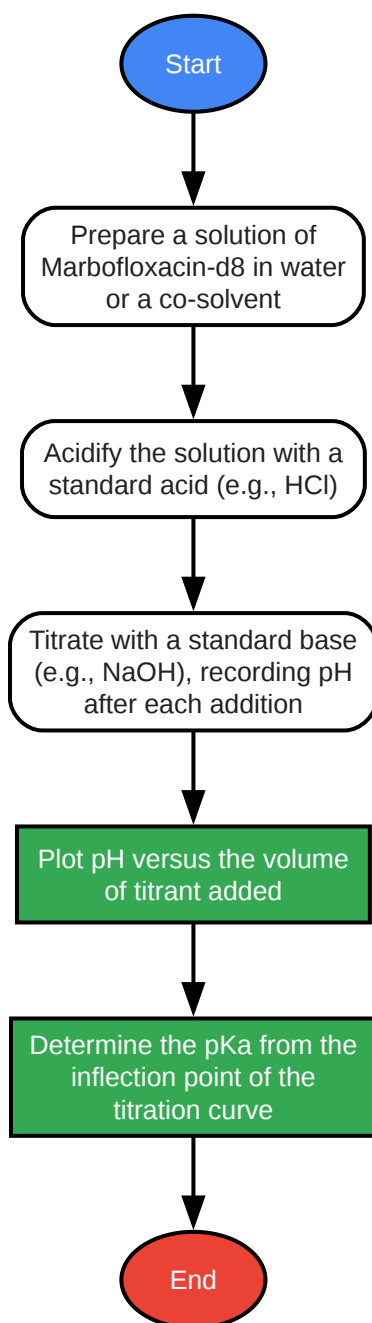
The following table summarizes the key quantitative physicochemical properties of **Marbofloxacin-d8** and its non-deuterated counterpart, Marbofloxacin. Data for Marbofloxacin is included for reference, as the physicochemical properties of isotopically labeled compounds are generally very similar to the unlabeled form.

Property	Value (Marbofloxacin-d8)	Value (Marbofloxacin)	Source(s)
Chemical Formula	C <sub>17</sub> H <sub>11</sub> D <sub>8</sub> FN <sub>4</sub> O <sub>4</sub>	C <sub>17</sub> H <sub>19</sub> FN <sub>4</sub> O <sub>4</sub>	[1][2][3][4]
Molecular Weight	370.40 g/mol	362.36 g/mol	[1][2][4]
CAS Number	1185053-37-5	115550-35-1	[1][3][5]
Appearance	Off-White to Yellow Solid	White to slightly yellowish crystalline powder	[3][6]
Melting Point	Not explicitly reported	268-269 °C (decomposes)	[7][8]
Boiling Point	Not explicitly reported	571 °C (Predicted)	[7]
Solubility	Soluble in DMSO and a 1:1 mixture of Methanol:Water.[9]	Soluble in DMSO (~25 mg/mL), Dimethylformamide (~30 mg/mL), Ethanol (~1 mg/mL), and PBS (pH 7.2, ~5 mg/mL). [10] Limited solubility in water.[6]	[6][9][10]
pKa	Not explicitly reported	6.02 ± 0.20 (Predicted)	[8]

## Mechanism of Action

Marbofloxacin, like other fluoroquinolones, exerts its bactericidal effect by targeting essential bacterial enzymes involved in DNA replication.[11][12] The primary targets are DNA gyrase (in Gram-negative bacteria) and topoisomerase IV (in Gram-positive bacteria).[12][13][14] Inhibition of these enzymes leads to the cessation of DNA replication and transcription, ultimately resulting in bacterial cell death.[12][13]





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